

# No Publicly Documented Research Applications Found for Molecular Formula C9H19N3O

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-3-piperidin-1-ylpropanohydrazide

Cat. No.: B179631

[Get Quote](#)

A comprehensive search of prominent chemical databases and scientific literature has revealed no specific, well-documented research applications for compounds with the molecular formula C9H19N3O. While numerous compounds with similar elemental compositions exist, this particular formula does not correspond to a substance with a significant body of published research, precluding the creation of an in-depth technical guide on its applications.

Extensive queries of chemical databases such as PubChem, ChemSpider, Reaxys, and SciFinder, which collectively catalog millions of chemical structures and their associated data, did not yield a prominent compound with the molecular formula C9H19N3O that has been the subject of significant scientific investigation. The searches were performed to identify any known compounds, their synthesis, biological activities, and potential therapeutic uses.

The absence of a specific, named compound with this formula in the scientific literature makes it impossible to fulfill the request for a detailed technical guide, including quantitative data, experimental protocols, and visualizations of signaling pathways. The core requirement of such a guide is the existence of a body of research from which to draw this information.

It is possible that compounds with the molecular formula C9H19N3O exist in proprietary corporate databases, are part of ongoing, unpublished research, or are described in less accessible or indexed literature. However, based on the publicly available information, there is no basis for a technical whitepaper on the research applications of C9H19N3O at this time.

For researchers, scientists, and drug development professionals interested in this area, the lack of information may represent an opportunity for novel compound synthesis and exploration. The development of new chemical entities often begins with unexplored molecular formulas. Future research could potentially identify a compound with this formula that possesses interesting biological or chemical properties, at which point a technical guide on its applications would become feasible.

- To cite this document: BenchChem. [No Publicly Documented Research Applications Found for Molecular Formula C9H19N3O]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b179631#molecular-formula-c9h19n3o-research-applications\]](https://www.benchchem.com/product/b179631#molecular-formula-c9h19n3o-research-applications)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)